

Application Note: High-Fidelity NIR Imaging with Cyanine7 DBCO

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Compound of Interest

Compound Name: Cyanine7 DBCO

Cat. No.: B1192621

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Abstract

This application note details the integration of Cyanine7 (Cy7) DBCO into high-resolution fluorescence microscopy workflows. Moving beyond the visible spectrum into the Near-Infrared (NIR) window (700–900 nm) significantly reduces background autofluorescence and enhances tissue penetration. However, the invisibility of Cy7 to the human eye and its specific quantum efficiency requirements necessitate a rigorous hardware configuration. This guide provides a validated protocol for Copper-free Click Chemistry (SPAAC) labeling using Cy7-DBCO and specifies the mandatory optical filter sets and detector requirements for successful imaging.

Introduction: The NIR Advantage & Click Chemistry

Why Cyanine7 (Cy7)?

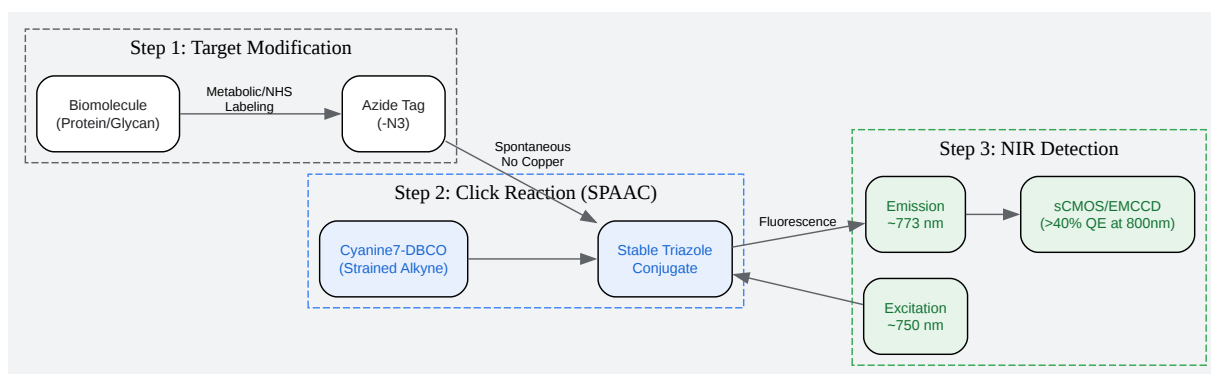
Biological tissues exhibit a "transparency window" in the NIR region.^[1] Endogenous chromophores (hemoglobin, melanin) and water absorb minimally between 650 nm and 900 nm. Furthermore, cellular autofluorescence—primarily driven by flavins and NADH—dominates the visible spectrum (400–600 nm) but is negligible in the NIR range. Cy7 (Ex/Em: ~750/773 nm) exploits this window, yielding signal-to-noise ratios (SNR) often 10x higher than FITC or TRITC in complex samples.

The Power of DBCO (SPAAC)

Traditional bioconjugation often relies on random amine labeling (NHS esters) or toxic catalysis (Copper-Catalyzed Azide-Alkyne Cycloaddition). **Cyanine7 DBCO** utilizes Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).[2][3] The dibenzocyclooctyne (DBCO) ring is strained; when it encounters an azide-labeled target, it reacts spontaneously to form a stable triazole ring without copper catalysts, preserving cell viability and fluorophore integrity.[3]

Mechanistic Workflow

The following diagram illustrates the bioorthogonal labeling pathway, moving from azide incorporation to final NIR detection.



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Figure 1: Workflow for **Cyanine7 DBCO** labeling. The strained DBCO ring reacts specifically with the Azide tag on the biomolecule, creating a covalent bond for high-fidelity NIR imaging.

Technical Specifications & Hardware Setup

Successful Cy7 imaging requires specific hardware. Standard "red" filter sets (e.g., for Cy5) will not work and will result in zero signal.

Fluorophore Properties

Property	Value	Notes
Excitation Max	750 nm	Requires 730 nm or 750 nm LED/Laser
Emission Max	773 nm	Invisible to human eye; requires camera
Extinction Coeff.	~199,000 - 255,000 M ⁻¹ cm ⁻¹	High brightness
Quantum Yield	~0.3	Lower than visible dyes; demands sensitive detectors
Solubility	Water/DMSO/DMF	Sulfo-Cy7 preferred for aqueous buffers

Optical Filter Requirements

You must use a "Cy7" or "NIR" specific filter set. The separation between excitation and emission (Stokes shift) is narrow (~23 nm), requiring steep filter edges to prevent bleed-through.

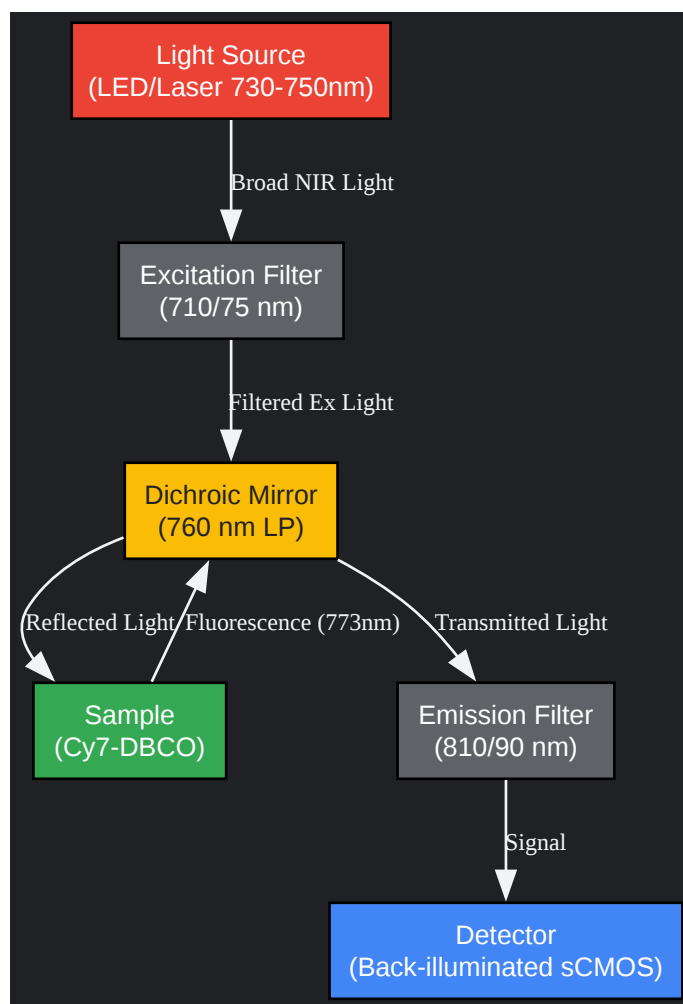
Recommended Filter Set (Example: Chroma 49007 or Semrock Cy7-B):

- Excitation Filter (Ex): 710/75 nm (Transmits 672–747 nm)
- Dichroic Mirror (DM): 760 nm Longpass (Reflects <760 nm, Transmits >760 nm)[4]
- Emission Filter (Em): 810/90 nm (Transmits 765–855 nm)

Detector Sensitivity (Critical)

Standard CMOS cameras have poor Quantum Efficiency (QE) in the NIR range (<15% at 800 nm).

- Requirement: Back-illuminated sCMOS or EMCCD.
- Target QE: >40% at 800 nm (e.g., Hamamatsu ORCA-Fusion BT, Teledyne Photometrics Kinetix).



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Figure 2: Optical path for Cy7 imaging. Note the Dichroic Mirror reflects excitation light but allows the longer wavelength emission to pass to the camera.

Validated Protocol: Cy7-DBCO Labeling

Objective: Label an azide-modified protein or cell surface glycan with Cy7-DBCO.

Reagents

- Cy7-DBCO: Reconstitute in anhydrous DMSO to 10 mM (Store at -20°C, desiccated, dark).
- Labeling Buffer: PBS (pH 7.4). Avoid Sodium Azide (it competes with the reaction).
- Target: Azide-labeled biomolecule (e.g., protein-N₃ or cells treated with Azide-sugar).

Step-by-Step Procedure

- Preparation: Dilute the Azide-labeled target in Labeling Buffer (1–2 mg/mL for proteins).
- Conjugation:
 - Add Cy7-DBCO stock to the target solution.
 - Ratio: Use a 2–4 molar excess of Cy7-DBCO over the Azide groups.
 - Example: If [Protein-Azide] is 10 μ M, add Cy7-DBCO to 20–40 μ M.
 - Keep organic solvent (DMSO) < 10% of final volume to prevent protein precipitation.
- Incubation:
 - Incubate for 1–4 hours at Room Temperature or Overnight at 4°C.
 - Protect from light (foil wrap).
- Quenching (Optional but Recommended):
 - Add excess Sodium Azide (10 mM final) to react with any remaining Cy7-DBCO. Incubate 15 mins.
- Purification (Crucial for Contrast):
 - Unreacted Cy7-DBCO is highly fluorescent. You must remove it.
 - For Proteins: Use Zeba Spin Desalting Columns (7K MWCO) or dialysis.
 - For Cells: Wash 3x with PBS containing 1% BSA.

Troubleshooting & Optimization (Expertise)

Issue	Root Cause	Solution
No Signal	Filter Mismatch	Verify 760nm LP dichroic. Standard "Cy5" cubes cut off at 700nm.
No Signal	Detector Sensitivity	Check camera QE at 800nm. If using standard CCD, switch to binning 2x2 or increase exposure.
Blurry Images	Chromatic Aberration	NIR focuses at a different Z-plane than Green/Blue. Use Apochromatic objectives or re-focus specifically for the NIR channel.
High Background	Free Dye	Cy7 is "sticky." Increase wash steps or use Sulfo-Cy7-DBCO (more hydrophilic) to reduce non-specific binding.
Signal Bleaching	Photostability	Cy7 is less stable than Cy3/Cy5. Use low laser power and minimize exposure time. Use antifade mounting media optimized for NIR.

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